

Application Notes and Protocols for Loading Gossyplure into Pheromone Dispensers

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Compound of Interest

Compound Name: Gossyplure

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for loading **Gossyplure**, the sex pheromone of the pink bollworm (*Pectinophora gossypiella*), into various types of controlled-release dispensers. The following protocols are intended to serve as a comprehensive guide for researchers and professionals involved in the development and evaluation of pheromone-based pest management strategies.

Overview of Gossyplure Dispenser Types

Gossyplure is a 1:1 mixture of (Z,Z)- and (Z,E)-7,11-hexadecadien-1-yl acetate and is a critical component in the integrated pest management (IPM) of the pink bollworm.[1] Effective mating disruption and monitoring rely on the controlled release of **Gossyplure** from various dispenser types. Common formulations are designed to ensure the sustained release of the pheromone over an extended period.[1] The primary types of passive dispensers include:

- **Rope Dispensers:** Polyethylene tubes, often containing a wire for easy application, are impregnated with **Gossyplure**. [1][2]
- **Hollow Fibers:** Small, hollow polymeric tubes are filled with liquid **Gossyplure**. [1][3]
- **Rubber Septa:** Polymeric septa are loaded with **Gossyplure**, which is then released through diffusion. [3]

- Wax-Based Formulations (SPLAT®): A flowable emulsion, or paste, containing **Gossyplure** blended with wax and water, is applied as dollops.[\[4\]](#)[\[5\]](#)

Quantitative Data on Gossyplure Loading and Release

The following tables summarize quantitative data related to the loading and release characteristics of various **Gossyplure** dispensers. This information is crucial for comparing dispenser performance and designing effective pest management programs.

Table 1: **Gossyplure** Loading in Various Dispenser Types

Dispenser Type	Matrix Material	Typical Gossyplure Load per Unit (mg)	Loading Method	Reference
Rope Dispenser	Polyethylene	78 - 150	Impregnation/Filling	[6]
Hollow Fiber	Polymeric	Varies (e.g., filled capillary)	Capillary Action/Filling	[3]
Rubber Septum	Natural or Silicone Rubber	Varies	Soaking/Sorption	[3]
SPLAT®-PBW	Wax-based emulsion	40% (w/w)	Emulsification/Blending	[7]
Microsponge	Polymethacrylate Copolymer	40% (w/w)	Adsorption	[7]

Table 2: Release Rate and Field Longevity of **Gossyplure** Dispensers

Dispenser Type	Initial Release Rate (μ g/hour)	Field Longevity (days)	Key Factors Influencing Release	Reference
Rope Dispenser	Not specified	90+	Temperature, Wind Speed	[8]
Hollow Fiber	Not specified	Not specified	Temperature, Airflow	[3]
Rubber Septum	Not specified	Not specified	Temperature, Matrix Porosity	[3]
SPLAT®-PBW	Not specified	35+ (40.36% remaining at 5 weeks)	Temperature, Formulation Composition	[4]
Microsponge	Not specified	7 - 17+ (depending on load)	Temperature, Humidity	[7]

Experimental Protocols for Loading Gossyplure

The following are detailed protocols for the laboratory-scale loading of **Gossyplure** into different dispenser types.

Protocol 1: Loading of Polyethylene Rope Dispensers by Passive Impregnation

This protocol describes a method for impregnating polyethylene tubes with **Gossyplure** using a solvent-based passive sorption method.

Materials:

- **Gossyplure** (1:1 mixture of (Z,Z) and (Z,E) isomers)
- High-purity hexane (or other suitable volatile, non-polar solvent)
- Polyethylene tubing (pre-cut to desired length)

- Glass vials with screw caps
- Analytical balance
- Fume hood
- Forceps
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Loading Solution:
 - In a fume hood, prepare a stock solution of **Gossyplure** in hexane. The concentration will depend on the desired loading amount and the absorptive capacity of the polyethylene tubing. A starting concentration of 10-20% (w/v) **Gossyplure** in hexane can be used.
 - Accurately weigh the **Gossyplure** and dissolve it in the appropriate volume of hexane in a glass vial.
- Impregnation:
 - Weigh each pre-cut polyethylene tube individually and record the pre-loading weight.
 - Place the polyethylene tubes into a glass vial.
 - Add a sufficient volume of the **Gossyplure** loading solution to completely submerge the tubes.
 - Seal the vial tightly to prevent solvent evaporation.
 - Allow the tubes to soak for a predetermined period (e.g., 24-48 hours) at room temperature to allow for passive diffusion of the pheromone into the polymer matrix.
- Drying and Post-Loading Weighing:

- Using forceps, carefully remove the impregnated tubes from the loading solution and place them on a clean, non-reactive surface (e.g., a watch glass) within the fume hood.
- Allow the hexane to evaporate completely. This can be done at ambient temperature or accelerated in a drying oven at a low temperature (e.g., 30-40°C) or in a vacuum desiccator.
- Once the solvent has fully evaporated, weigh each dispenser again and record the post-loading weight.
- Quantification of Loading:
 - Calculate the amount of **Gossyplure** loaded into each dispenser by subtracting the pre-loading weight from the post-loading weight.
 - Loading Efficiency (%) = (Actual **Gossyplure** Loaded / Theoretical Maximum **Gossyplure**) x 100.

Protocol 2: Filling of Hollow Fiber Dispensers

This protocol outlines a method for filling hollow fiber dispensers with liquid **Gossyplure**.

Materials:

- **Gossyplure** (liquid)
- Hollow fiber tubing (e.g., cellulose triacetate, cut to desired length)
- Micro-syringe or automated liquid handler
- Heat sealer or appropriate adhesive
- Vials for holding individual fibers

Procedure:

- Preparation of Hollow Fibers:
 - Cut the hollow fiber tubing to the desired length.

- Seal one end of each fiber using a heat sealer or by applying a small amount of a suitable adhesive that is inert to **Gossyplure**.
- Filling:
 - Using a micro-syringe, carefully inject a precise volume of liquid **Gossyplure** into the open end of the hollow fiber. The volume will be determined by the internal diameter and length of the fiber and the desired pheromone load.
 - Alternatively, an automated liquid handling system can be used for more precise and high-throughput filling.
- Sealing:
 - After filling, seal the open end of the hollow fiber using the same method as in step 1. Ensure the seal is complete to prevent leakage.
- Quality Control:
 - Visually inspect each filled fiber for leaks or air bubbles.
 - A subset of the filled fibers can be weighed to confirm the loaded amount of **Gossyplure**.

Protocol 3: Preparation of SPLAT®-PBW (Wax-Based Formulation)

This protocol describes the laboratory-scale preparation of a wax-based **Gossyplure** formulation similar to SPLAT® (Specialized Pheromone and Lure Application Technology). This process involves creating a stable oil-in-water emulsion.

Materials:

- **Gossyplure**
- Microcrystalline or paraffin wax[5]
- Soy oil (or other suitable vegetable oil)[5]

- Emulsifier (e.g., Span 60)[5]
- Antioxidant (e.g., Vitamin E)[5]
- Distilled water[5]
- High-shear mixer or homogenizer
- Heating mantle or water bath
- Beakers

Procedure:

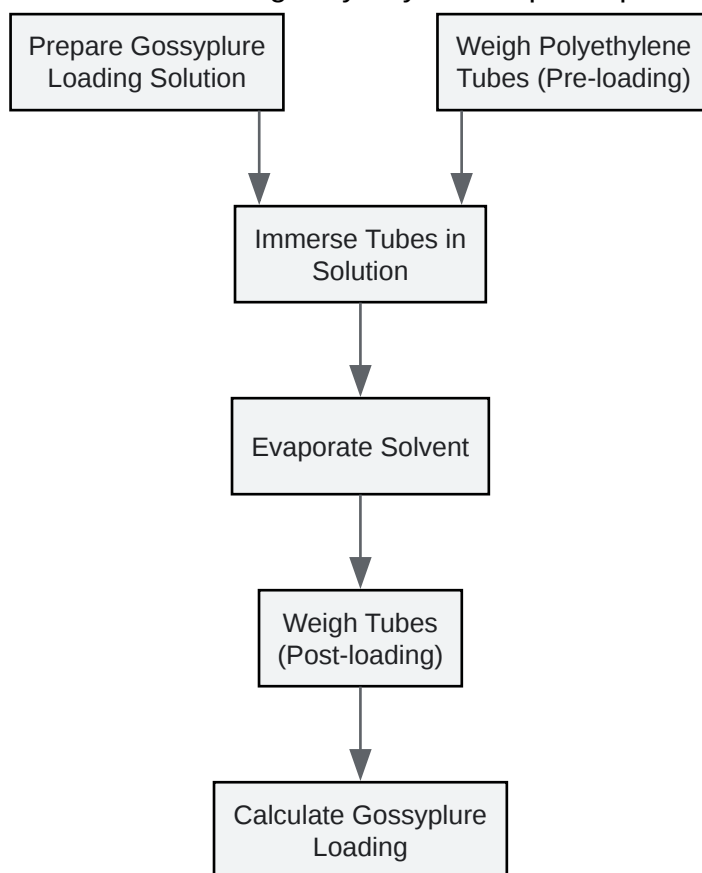
- Preparation of the Oil Phase:
 - In a beaker, combine the wax, soy oil, and emulsifier.[5]
 - Gently heat the mixture on a heating mantle or in a water bath until the wax is completely melted and the components are well-mixed.
 - Remove from heat and allow the mixture to cool slightly, but remain in a liquid state.
 - Add the **Gossyplure** and the antioxidant (Vitamin E) to the warm oil phase and mix thoroughly.[5]
- Preparation of the Aqueous Phase:
 - In a separate beaker, heat the distilled water to approximately the same temperature as the oil phase.
- Emulsification:
 - While continuously mixing the aqueous phase with a high-shear mixer, slowly add the oil phase containing the **Gossyplure**.
 - Continue mixing at high speed for a predetermined time (e.g., 10-15 minutes) until a stable, homogenous emulsion is formed.[5]

- Cooling and Storage:
 - Allow the emulsion to cool to room temperature while stirring gently. The formulation will thicken to a paste-like consistency.
 - Store the final SPLAT®-PBW formulation in an airtight container.

Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the loading protocols.

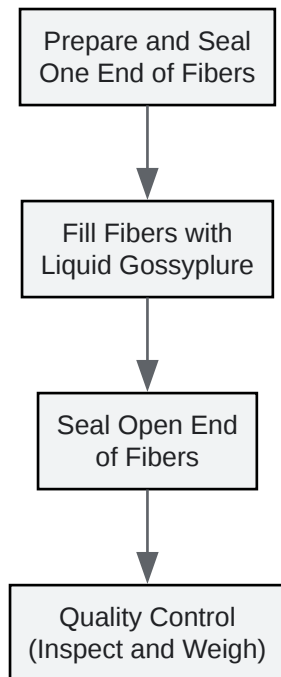
Workflow for Loading Polyethylene Rope Dispensers



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Caption: Workflow for loading polyethylene rope dispensers.

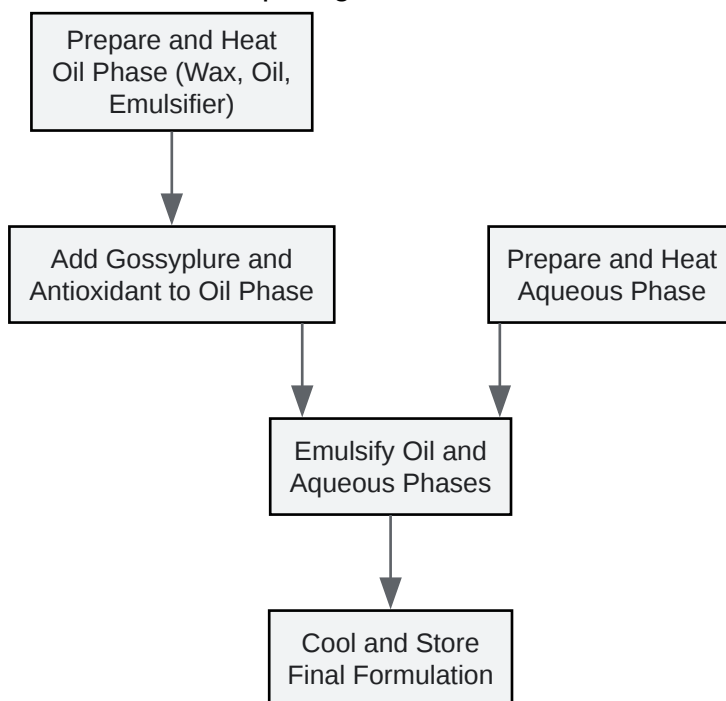
Workflow for Filling Hollow Fiber Dispensers



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Caption: Workflow for filling hollow fiber dispensers.

Workflow for Preparing SPLAT-PBW Formulation



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Caption: Workflow for preparing SPLAT-PBW formulation.

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